

An In-depth Technical Guide to Isotopic Enrichment Levels of Glycine-15N,d2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycine-15N,d2

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This technical guide provides a comprehensive overview of the isotopic enrichment levels of **Glycine-15N,d2**, a stable isotope-labeled amino acid crucial for a variety of research applications. This document details commercially available enrichment levels, outlines the primary analytical methods for their determination, and presents relevant experimental workflows and metabolic pathways where **Glycine-15N,d2** serves as a tracer.

Quantitative Data on Isotopic Enrichment

The isotopic enrichment of **Glycine-15N,d2** and related isotopologues is a critical parameter for ensuring the accuracy and sensitivity of experimental results. Commercially available labeled glycine exhibits high levels of isotopic purity. The following tables summarize the typical enrichment levels for different isotopically labeled glycine products.

Table 1: Isotopic Enrichment of **Glycine-15N,d2**

Isotope	Chemical Formula	CAS Number (Unlabeled)	Manufacturer	Typical Enrichment Level
15N, d2	C ₂ H ₃ D ₂ (¹⁵ N)O ₂	56-40-6	Santa Cruz Biotechnology	Not specified, sold as Glycine-15N,d2

Table 2: Isotopic Enrichment of Related Glycine Isotopologues

Product Description	Manufacturer	¹⁵ N Enrichment	¹³ C Enrichment	Deuterium (d) Enrichment	Chemical Purity
Glycine (¹⁵ N)	Cambridge Isotope Laboratories	98%	Not Applicable	Not Applicable	98% ^[1]
Glycine (¹³ C ₂ , 2,2-D ₂ , ¹⁵ N)	Cambridge Isotope Laboratories	97-99%	97-99% (for ¹³ C ₂)	97-99% (for 2,2-D ₂)	98% ^[2]
Glycine (2,2-D ₂ , ¹⁵ N)	Cambridge Isotope Laboratories	98%	Not Applicable	98% (for 2,2-D ₂)	Not specified ^[3]

Experimental Protocols for Determining Isotopic Enrichment

The accurate determination of isotopic enrichment is paramount for quantitative studies. Mass spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary techniques employed for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS) for ¹⁵N-Glycine Enrichment

This method is widely used for the analysis of amino acid isotopic enrichment in biological samples.

1. Sample Preparation and Derivatization:

- **Purification:** Amino acids from biological fluids (e.g., plasma) are often purified using ion-exchange chromatography (e.g., Dowex 50W-W8 resin)^[4].
- **Derivatization:** To increase volatility for GC analysis, a two-step derivatization is common:

- Esterification: Reaction with butanol-acetyl chloride[4].
- Acylation: Subsequent reaction with trifluoroacetic anhydride (TFAA).

2. GC-MS Analysis:

- Instrumentation: A gas chromatograph coupled to a quadrupole mass spectrometer is typically used.
- Column: A capillary column suitable for amino acid derivative separation (e.g., Rtx-5MS) is employed.
- Analysis Mode: Selected Ion Monitoring (SIM) is used to monitor the molecular ions of the unlabeled glycine and the ^{15}N -labeled internal standard. For instance, m/z 154 for glycine and m/z 155 for ^{15}N -glycine can be monitored.
- Quantification: The isotopic enrichment is determined by calculating the ratio of the peak areas of the labeled and unlabeled species after correcting for the natural abundance of isotopes.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Amino Acid Isotope Enrichment

LC-MS offers an alternative to GC-MS, particularly for less volatile compounds or when multiple amino acid tracers are used simultaneously.

1. Sample Preparation and Derivatization:

- Derivatization: Pre-column derivatization with o-phthaldialdehyde (OPA) is a common method for amino acids.

2. LC-MS Analysis:

- Instrumentation: An HPLC system coupled to a mass spectrometer (e.g., an ion trap or triple quadrupole) is used.

- Ionization: Electrospray ionization (ESI), often in negative mode for OPA derivatives, provides good sensitivity.
- Mass Analysis: "Zoom-scan" mode or selected ion monitoring can be used to measure the isotopic distribution of the analyte.

Gas Chromatography-Combustion-Isotope Ratio Mass Spectrometry (GC-C-IRMS) for High Precision ^{15}N Analysis

For highly precise measurements of nitrogen isotope ratios, GC-C-IRMS is the gold standard.

1. Sample Preparation and Derivatization:

- Amino acids are derivatized to N-acetyl methyl esters to make them suitable for gas chromatography.

2. GC-C-IRMS Analysis:

- Separation: The derivatized amino acids are separated on a GC column.
- Combustion: The column effluent is passed through a combustion reactor (e.g., a NiO tube with CuO and NiO wires at 1000 °C) to convert the sample to N_2 gas.
- Analysis: The resulting N_2 gas is introduced into an isotope ratio mass spectrometer for high-precision measurement of the $^{15}\text{N}/^{14}\text{N}$ ratio.

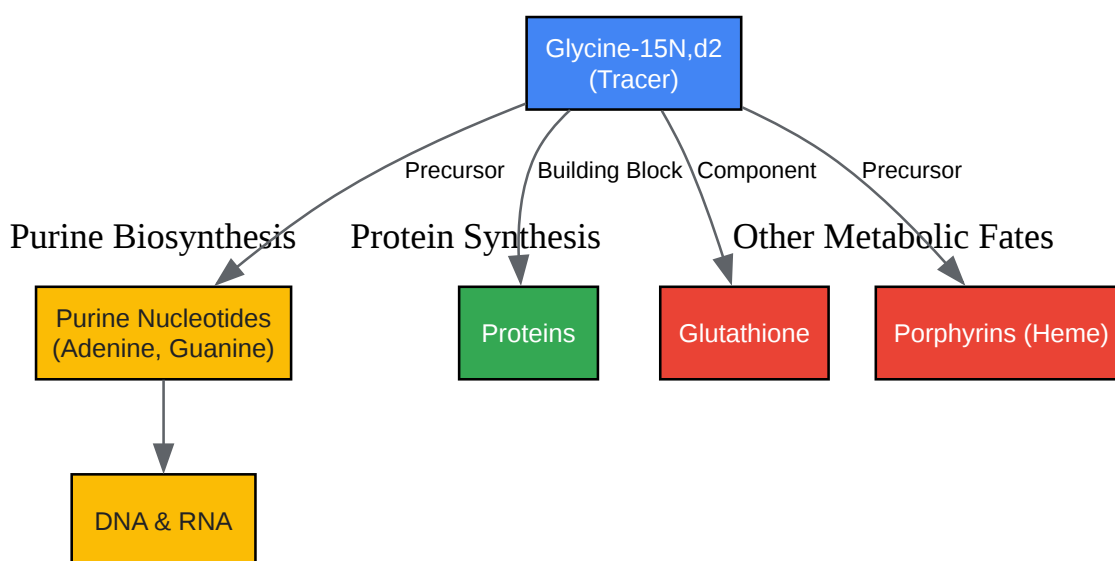
Visualization of Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key experimental workflows and a metabolic pathway involving glycine.



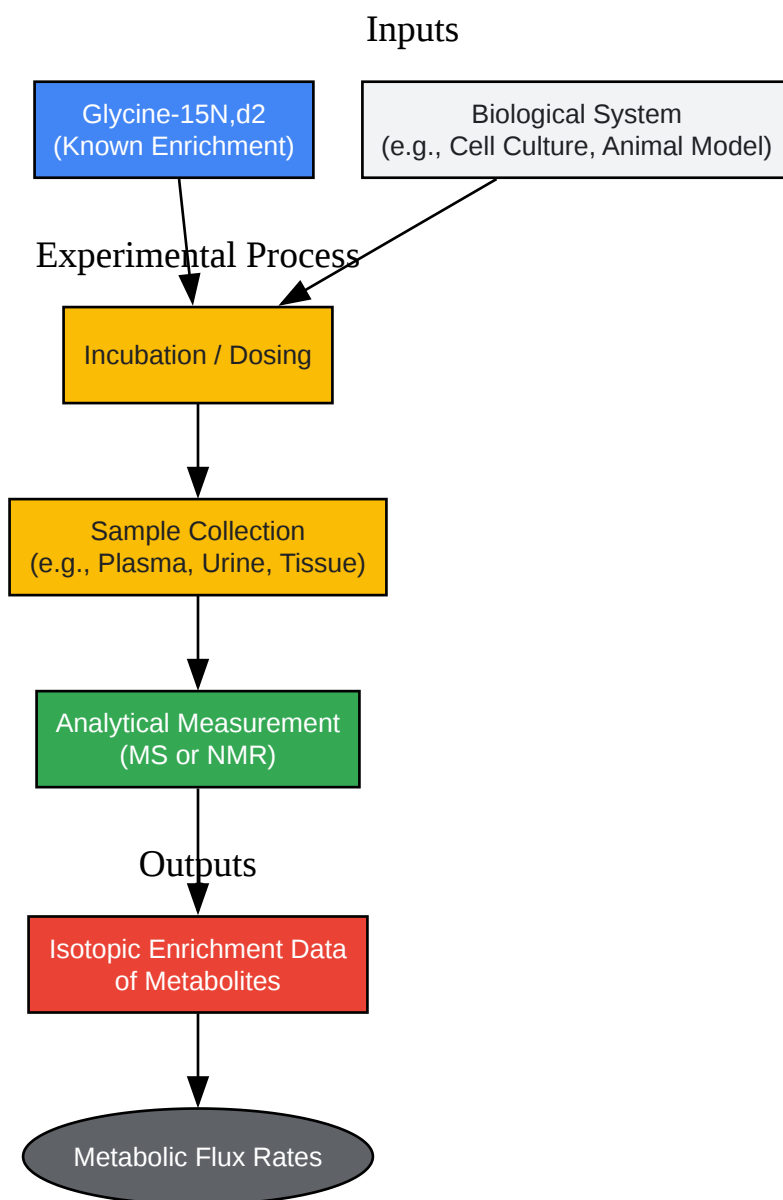
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Caption: Workflow for Determining Isotopic Enrichment by GC-MS.



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Caption: Metabolic Fates of Glycine as a Tracer.



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Caption: Logical Flow of a Tracer Experiment Using **Glycine-15N,d2**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Isotopic Enrichment Levels of Glycine-15N,d2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409898#isotopic-enrichment-levels-of-glycine-15n-d2]

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